

Phenylalanylphenylalanine Methyl Ester: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Phenylalanylphenylalanine methyl ester*

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Abstract

Phenylalanylphenylalanine methyl ester, a dipeptide derivative, holds significance in the fields of biochemistry and pharmaceutical sciences. This technical guide provides a detailed overview of its chemical identifiers, physicochemical properties, and relevant experimental methodologies. While specific biological signaling pathways involving this dipeptide ester are not extensively documented in publicly available literature, this guide furnishes a generalized experimental workflow for its synthesis and characterization, drawing from established peptide chemistry protocols. All quantitative data is presented in structured tables for clarity and comparative analysis.

Chemical Identifiers and Physicochemical Properties

Phenylalanylphenylalanine methyl ester, systematically known as methyl (2S)-2-[[[(2S)-2-amino-3-phenylpropanoyl]amino]-3-phenylpropanoate, is a dipeptide composed of two phenylalanine residues with a methyl ester protecting group at the C-terminus.[1]

Identifier Type	Value	Reference
CAS Number	13082-29-6	[1]
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₃	[1]
IUPAC Name	methyl (2S)-2-[[[(2S)-2-amino-3-phenylpropanoyl]amino]-3-phenylpropanoate	[1]
InChI	InChI=1S/C19H22N2O3/c1-24-19(23)17(13-15-10-6-3-7-11-15)21-18(22)16(20)12-14-8-4-2-5-9-14/h2-11,16-17H,12-13,20H2,1H3,(H,21,22)/t16-,17-/m0/s1	[1]
InChIKey	FBKRSZZALAQRNH-IRXDYDNUSA-N	[1]
Canonical SMILES	<chem>COC(=O)C(CC1=CC=CC=C1)NC(=O)C(CC2=CC=CC=C2)N</chem>	[1]
Molecular Weight	326.4 g/mol	[1]
XLogP3	1.8	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	7	[1]
Exact Mass	326.163042 g/mol	[1]
Monoisotopic Mass	326.163042 g/mol	[1]

Table 1: Chemical Identifiers and Computed Properties of **Phenylalanylphenylalanine Methyl Ester**.

Synthesis of Phenylalanylphenylalanine Methyl Ester

The synthesis of **Phenylalanylphenylalanine methyl ester** can be achieved through standard solution-phase peptide coupling methods. A common approach involves the coupling of an N-protected phenylalanine derivative with phenylalanine methyl ester.

Experimental Protocol: Solution-Phase Peptide Synthesis

This protocol describes a general method for the synthesis of a dipeptide methyl ester using a carbodiimide coupling agent, such as N,N'-Dicyclohexylcarbodiimide (DCC), and an activating agent like 1-Hydroxybenzotriazole (HOBt) to minimize racemization.^{[2][3][4]}

Materials:

- N-Boc-L-phenylalanine
- L-phenylalanine methyl ester hydrochloride
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 1-Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM), anhydrous
- Ethyl acetate (EtOAc)
- 5% aqueous solution of Sodium Bicarbonate (NaHCO_3)
- 1 M aqueous solution of Hydrochloric Acid (HCl)
- Saturated aqueous solution of Sodium Chloride (brine)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

- Trifluoroacetic acid (TFA)

Procedure:

- Preparation of Phenylalanine Methyl Ester Free Base:
 - Dissolve L-phenylalanine methyl ester hydrochloride in dichloromethane (DCM).
 - Add N,N-Diisopropylethylamine (DIPEA) (1.1 equivalents) dropwise at 0 °C.
 - Stir the mixture for 30 minutes at room temperature. The resulting solution contains the free base of phenylalanine methyl ester and is used directly in the next step.
- Peptide Coupling Reaction:
 - In a separate flask, dissolve N-Boc-L-phenylalanine (1 equivalent) and 1-Hydroxybenzotriazole (HOBt) (1.1 equivalents) in anhydrous DCM.
 - Cool the solution to 0 °C in an ice bath.
 - Add N,N'-Dicyclohexylcarbodiimide (DCC) (1.1 equivalents) to this solution and stir for 15 minutes.
 - To this activated mixture, add the previously prepared solution of L-phenylalanine methyl ester free base.
 - Allow the reaction to warm to room temperature and stir overnight.
- Work-up and Purification of Boc-Protected Dipeptide:
 - Filter the reaction mixture to remove the precipitated N,N'-dicyclohexylurea (DCU).
 - Wash the filtrate successively with 1 M HCl, 5% NaHCO₃, and brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude Boc-protected dipeptide ester.

- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes.
- Deprotection of the Boc Group:
 - Dissolve the purified Boc-protected dipeptide ester in a solution of trifluoroacetic acid (TFA) in DCM (typically 25-50% v/v).
 - Stir the mixture at room temperature for 1-2 hours.
 - Remove the solvent and excess TFA under reduced pressure.
 - Triturate the residue with cold diethyl ether to precipitate the product as the TFA salt.
 - Collect the solid by filtration and dry under vacuum to yield **Phenylalanylphenylalanine methyl ester** trifluoroacetate.

Characterization

The synthesized product should be characterized by standard analytical techniques to confirm its identity and purity.

Analytical Technique	Expected Observations
^1H NMR	Peaks corresponding to the aromatic protons of the two phenylalanine residues, the α -protons, β -protons, the methyl ester protons, and the amide and amine protons.
^{13}C NMR	Resonances for the carbonyl carbons of the peptide bond and the ester, the aromatic carbons, the α - and β -carbons of the phenylalanine residues, and the methyl ester carbon.
Mass Spectrometry (ESI-MS)	A molecular ion peak corresponding to the calculated mass of the protonated molecule $[\text{M}+\text{H}]^+$.
High-Performance Liquid Chromatography (HPLC)	A single major peak indicating the purity of the compound.

Table 2: Analytical Characterization of **Phenylalanylphenylalanine Methyl Ester**.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific, publicly available scientific literature detailing the distinct biological activities or the signaling pathways directly modulated by

Phenylalanylphenylalanine methyl ester. Dipeptides and their derivatives can exhibit a range of biological effects, including acting as enzyme inhibitors, neurotransmitter precursors, or cell-penetrating peptide components. Further research is required to elucidate the specific biological role of this compound.

Experimental and Logical Relationship Diagrams

As no specific signaling pathways for **Phenylalanylphenylalanine methyl ester** are documented, the following diagrams illustrate the general workflow for its synthesis and a logical diagram of peptide coupling.

Caption: General workflow for the synthesis of **Phenylalanylphenylalanine methyl ester**.

Caption: Logical relationship in a carbodiimide-mediated peptide bond formation.

Conclusion

Phenylalanylphenylalanine methyl ester is a well-defined dipeptide derivative with established chemical properties. While its specific biological functions remain an area for future investigation, its synthesis can be readily achieved using standard peptide chemistry techniques. This guide provides a foundational resource for researchers and professionals in drug development, offering key identifiers, a detailed synthesis protocol, and a framework for its characterization. Further studies are encouraged to explore the potential biological activities and signaling pathways associated with this and similar dipeptide esters.

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